

# An In-depth Technical Guide to 3-(cyclohexylamino)-1-propanesulfonic-d17 acid

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## Compound of Interest

Compound Name: 3-(Cyclohexylamino)-1-propanesulfonic-d17 acid

Cat. No.: B566978

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-(cyclohexylamino)-1-propanesulfonic-d17 acid**, a deuterated analogue of the well-known biological buffer CAPS. This document details the compound's structure, properties, a representative synthesis protocol, and a general experimental workflow.

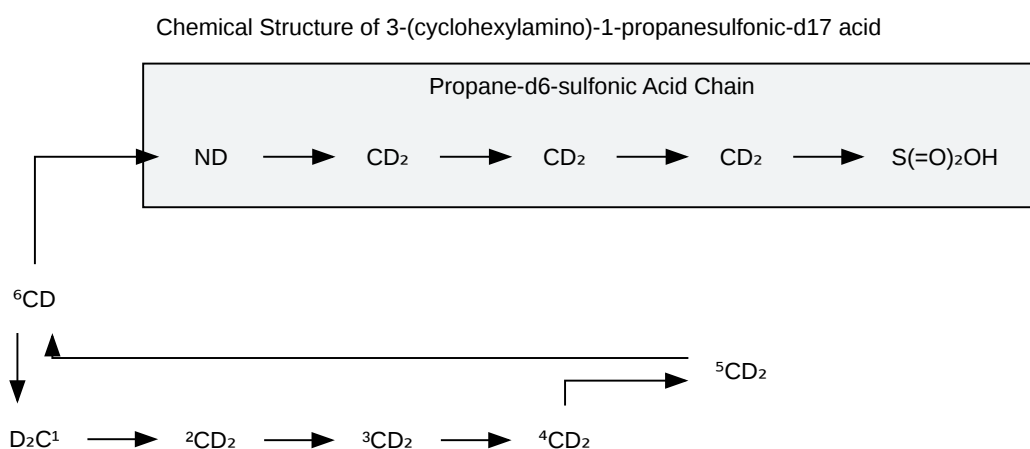
## Core Data Summary

The following table summarizes the key quantitative data for **3-(cyclohexylamino)-1-propanesulfonic-d17 acid** and its non-deuterated counterpart, 3-(cyclohexylamino)-1-propanesulfonic acid (CAPS).

Property	3-(cyclohexylamino)-1-propanesulfonic-d17 acid	3-(cyclohexylamino)-1-propanesulfonic acid (CAPS)
Molecular Formula	C <sub>9</sub> D <sub>17</sub> H <sub>2</sub> NO <sub>3</sub> S	C <sub>9</sub> H <sub>19</sub> NO <sub>3</sub> S[1][2][3]
Molecular Weight	238.42 g/mol [4][5]	221.32 g/mol [1][2][3]
CAS Number	1219804-15-5[4][6]	1135-40-6[4][6]
Isotopic Enrichment	≥98 atom % D	N/A
Appearance	White to off-white solid	White crystalline powder[1]
Melting Point	Not specified	302-303 °C[6]
Solubility	Soluble in DMSO and Methanol	Soluble in water (110 g/L)[6]
pKa (25 °C)	Not specified	10.4

## Chemical Structure

The structure of **3-(cyclohexylamino)-1-propanesulfonic-d17 acid** is characterized by a deuterated cyclohexyl ring and a deuterated propane chain attached to a sulfonic acid group. The high degree of deuteration makes it a valuable tool in various research applications, including mass spectrometry-based assays where it can be used as an internal standard.



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Structure of **3-(cyclohexylamino)-1-propanesulfonic-d17 acid**.

## Experimental Protocols

### Representative Synthesis of 3-(cyclohexylamino)-1-propanesulfonic-d17 acid

The synthesis of **3-(cyclohexylamino)-1-propanesulfonic-d17 acid** follows the same general principle as its non-deuterated analogue, which involves the nucleophilic addition of a cyclohexylamine to 1,3-propanesultone. To achieve the desired deuteration, isotopically labeled starting materials are required.

Starting Materials:

- Cyclohexylamine-d11
- 1,3-Propanesultone-d6

- Anhydrous ethanol (or other suitable solvent)

#### Procedure:

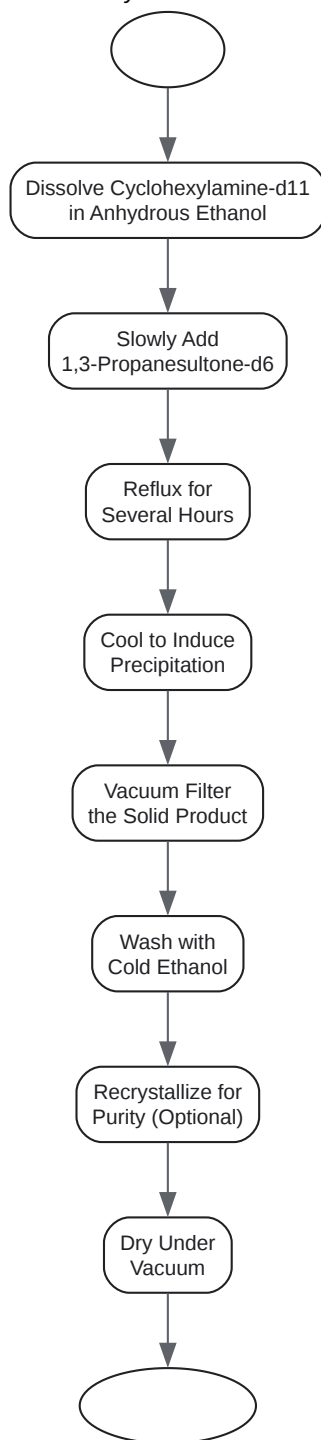
- **Reaction Setup:** In a clean, dry round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve cyclohexylamine-d11 in anhydrous ethanol.
- **Reagent Addition:** Slowly add 1,3-propanesultone-d6 to the stirred solution. The reaction is exothermic, and the addition rate should be controlled to maintain a gentle reflux.
- **Reaction:** After the addition is complete, continue to stir the reaction mixture at reflux for several hours to ensure the reaction goes to completion. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Product Isolation:** Upon completion, the product will precipitate out of the solution as a white solid. Cool the reaction mixture to room temperature and then in an ice bath to maximize precipitation.
- **Purification:** Collect the solid product by vacuum filtration and wash it with cold ethanol to remove any unreacted starting materials. The product can be further purified by recrystallization from a suitable solvent system (e.g., ethanol/water) to obtain high-purity **3-(cyclohexylamino)-1-propanesulfonic-d17 acid**.
- **Drying:** Dry the purified product under vacuum to remove any residual solvent.

Note: This is a representative protocol. Reaction conditions such as solvent, temperature, and reaction time may need to be optimized for best results.

## Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis of **3-(cyclohexylamino)-1-propanesulfonic-d17 acid**.

## General Synthesis Workflow



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*A generalized workflow for the synthesis of the target compound.*

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